

Unveiling the Quinone Methide Architecture of Pulvilloric Acid: A Technical Guide

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Compound of Interest

Compound Name: *Pulvilloric acid*

Cat. No.: *B12767560*

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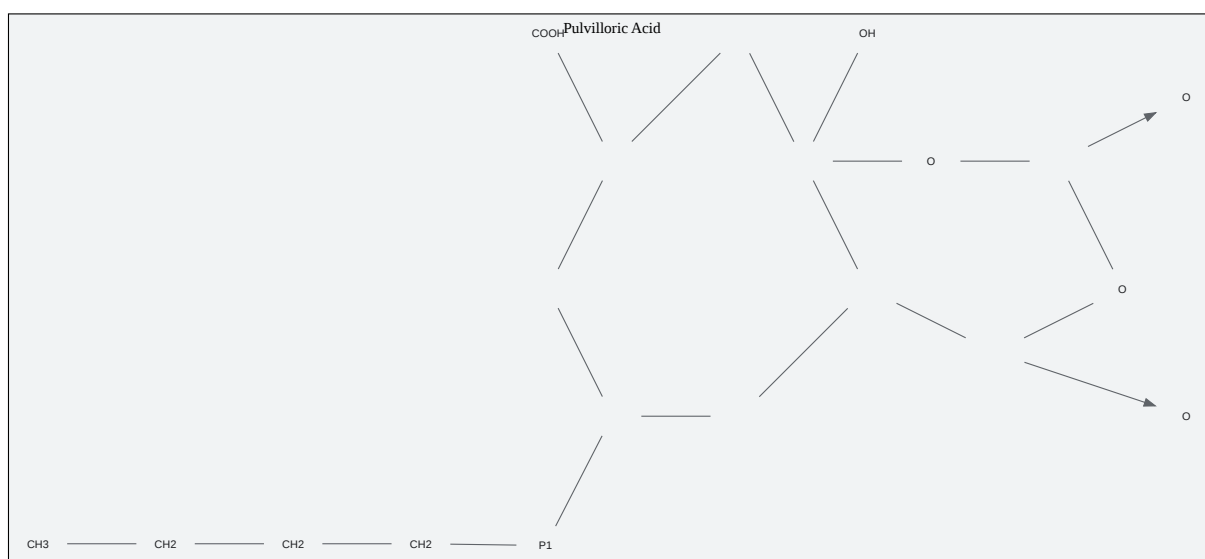
For Researchers, Scientists, and Drug Development Professionals

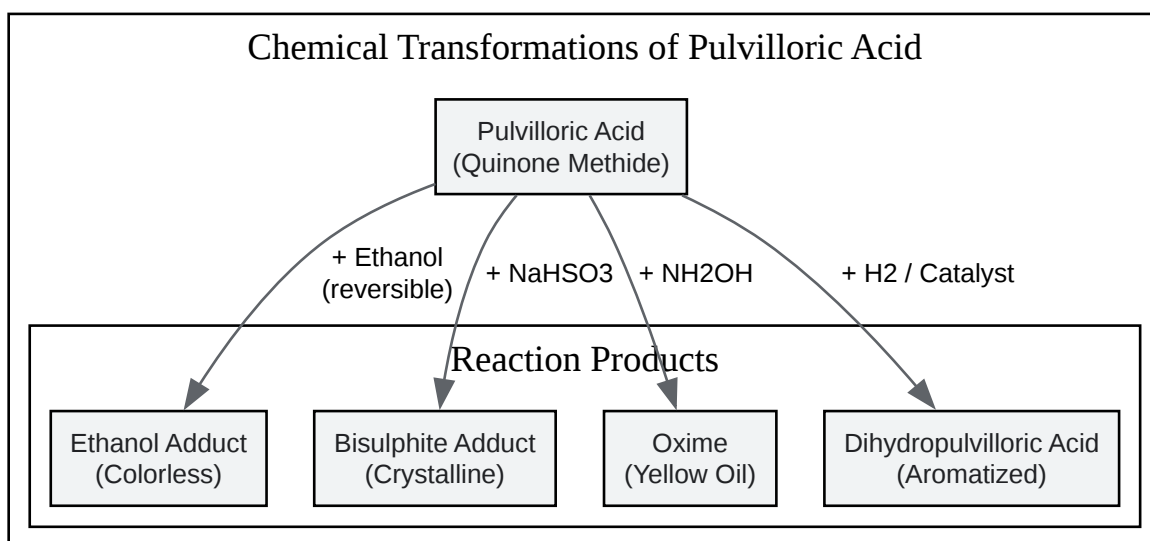
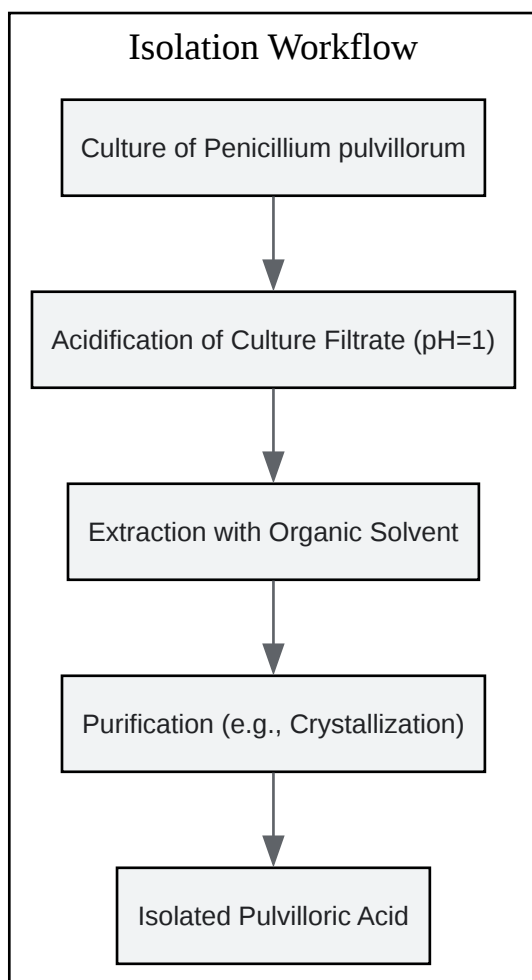
Pulvilloric acid, a natural product isolated from the fungus *Penicillium pulvillorum*, possesses a unique quinone methide core structure that has intrigued chemists and biologists alike. This technical guide provides an in-depth exploration of the quinone methide structure of **Pulvilloric acid**, compiling available chemical data, experimental protocols, and visualizing key structural and procedural information.

Core Structure and Chemical Identity

Pulvilloric acid is chemically defined as 4,6-dihydro-8-hydroxy-6-oxo-3-n-pentyl-3H-2-benzopyran-7-carboxylic acid.^[1] Its molecular formula is C₁₅H₁₈O₅. The defining feature of this molecule is its quinone methide moiety, a conjugated system containing a cyclohexadiene with a carbonyl group and an exocyclic methylenide group. This structural motif is known for its reactivity and is implicated in the biological activities of various natural products.

A visual representation of the quinone methide structure of **Pulvilloric acid** is provided below.





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References

- 1. The structure of pulvilloric acid - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
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